

(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-(Trifluoromethoxy)phenyl)methane sulfonyl chloride

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Technical Guide: (2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical and chemical properties of **(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride**. Due to the limited availability of public data for this specific compound, information on closely related sulfonyl chlorides is included to provide a broader context for its potential characteristics and reactivity.

Chemical Identity

Property	Value	Source
IUPAC Name	[2-(trifluoromethoxy)phenyl]methanesulfonyl chloride	
CAS Number	116827-38-4	
Molecular Formula	C ₈ H ₆ ClF ₃ O ₃ S	[1]
Molecular Weight	274.64 g/mol	[1]
Synonyms	2-(Trifluoromethoxy)benzylsulfonyl chloride	
Physical Form	Solid	

Physical Properties

Specific quantitative physical properties such as melting point, boiling point, density, and solubility for **(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride** are not readily available in the public domain. However, data for structurally related compounds are presented below for reference and comparison.

Compound	Melting Point (°C)	Boiling Point (°C)	Density (g/mL at 25°C)
Trifluoromethanesulfonyl chloride	29-32	1.583[2]	
2-(Trifluoromethyl)benzenesulfonyl chloride	133-135 /14 mmHg	1.585	
(2-Fluorophenyl)methanesulfonyl chloride	37-39		

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride** are not publicly documented. However, the synthesis of analogous sulfonyl chlorides typically involves the chlorination of the corresponding sulfonic acid or sulfonate salt.

A general synthetic approach often involves the use of chlorinating agents such as thionyl chloride (SOCl_2) or chlorosulfonic acid (ClSO_3H). For instance, the synthesis of 4-(Trifluoromethoxy)phenylmethanesulfonyl chloride can be achieved by reacting the corresponding sulfonic acid derivative with an excess of thionyl chloride, often in a suitable solvent like dichloromethane (DCM) with a catalytic amount of dimethylformamide (DMF)[3]. Another common method is the direct chlorosulfonation of a suitable aromatic precursor[4].

(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride is a reactive compound that can serve as a precursor for the synthesis of various sulfonamide derivatives. The sulfonyl chloride moiety is susceptible to nucleophilic attack by amines, alcohols, and other nucleophiles, leading to the formation of new C-S bonds. This reactivity is crucial in medicinal chemistry for the introduction of the trifluoromethoxy-substituted benzylsulfonyl group into target molecules[5].

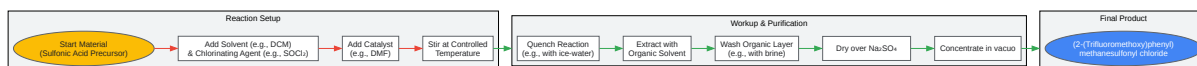
Safety Information

The following safety information has been reported for **(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride**:

- Pictograms: GHS05 (Corrosion), GHS07 (Harmful)
- Signal Word: Danger
- Hazard Statements: H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage)
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P309+P311 (IF exposed or if you feel unwell: Call a POISON CENTER or doctor/physician)

Experimental Workflows

While a specific experimental workflow for the synthesis of **(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride** is not available, a generalized workflow for the synthesis of a sulfonyl chloride from a sulfonic acid precursor is depicted below. This diagram illustrates the key steps that would likely be involved in such a synthesis.



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Caption: Generalized workflow for sulfonyl chloride synthesis.

Applications in Research and Drug Development

(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride serves as a valuable building block in medicinal chemistry and drug discovery. The trifluoromethoxy group is known to enhance metabolic stability and lipophilicity, which can improve the pharmacokinetic properties of drug candidates. As a sulfonyl chloride, this compound is primarily used to synthesize sulfonamides, a class of compounds with a wide range of biological activities.

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- To cite this document: BenchChem. [(2-(Trifluoromethoxy)phenyl)methanesulfonyl chloride physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056528#2-trifluoromethoxy-phenyl-methanesulfonyl-chloride-physical-properties]

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